Technical Support Center: High-Temperature Corrosion Testing of IN738

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Compound of Interest

Compound Name:	*Cvs 738*
CAS No.:	*151275-15-9*
Cat. No.:	*B1669350*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and professionals engaged in high-temperature corrosion testing of the nickel-based superalloy IN738.

Troubleshooting Guide

This guide addresses common issues encountered during high-temperature corrosion experiments with IN738, offering potential causes and solutions in a question-and-answer format.

Question 1: Why is there unexpected and accelerated corrosion of the IN738 sample?

Possible Causes:

- Contamination: The presence of salts such as sodium sulfate (Na2SO4), sodium chloride (NaCl), and vanadium pentoxide (V2O5) can lead to "hot corrosion," a more aggressive form of corrosion than oxidation alone.[1][2] Vanadium, in particular, can form V2O5 which has a low melting point and can dissolve the protective oxide layer.[3]

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- Temperature Fluctuations: Uncontrolled temperature variations can induce thermal stresses, leading to cracking and spallation of the protective oxide scale.
- Atmosphere Impurities: The presence of sulfur-containing gases (like SO2) in the furnace atmosphere can lead to the formation of sulfides and accelerate corrosion.[4]

Solutions:

- Sample and Furnace Cleaning: Ensure the IN738 samples are thoroughly cleaned before testing, and the furnace is free from residual contaminants from previous experiments.
- Controlled Environment: Use high-purity gases for environmental control and consider using protective coatings if the application involves known contaminants.
- Stable Temperature Control: Calibrate and monitor the furnace temperature closely to minimize fluctuations.

Question 2: Why is the oxide scale on my IN738 sample cracking and spalling off?

Possible Causes:

- High Internal Stresses: As the oxide layer thickens during high-temperature exposure, internal stresses develop, which can lead to cracking and spallation.[3]
- Thermal Cycling: Repeated heating and cooling cycles can exacerbate the effects of thermal expansion mismatch between the oxide scale and the IN738 substrate.
- Formation of Non-Protective Oxides: The formation of less adherent or porous oxides can weaken the scale's integrity.

Solutions:

- Isothermal Testing: For initial studies, consider isothermal testing to minimize thermal cycling effects.
- Controlled Cooling Rates: If cyclic testing is necessary, employ slow and controlled cooling rates to reduce thermal shock.

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- Microstructural Analysis: Use techniques like SEM and XRD to analyze the composition and morphology of the oxide scale to identify any non-protective phases.

Question 3: My weight change measurements are inconsistent. What could be the cause?

Possible Causes:

- Spallation: If parts of the oxide scale flake off, it will result in a sudden weight loss, leading to erratic measurements.
- Handling Errors: Inconsistent handling of the samples during weighing can introduce errors.
- Balance Sensitivity: The analytical balance may not have the required sensitivity for detecting small weight changes.

Solutions:

- Careful Handling: Handle the samples with care, especially after high-temperature exposure, to avoid dislodging any of the oxide scale.
- High-Precision Balance: Use a high-sensitivity analytical balance (e.g., with a sensitivity of 0.01 mg or better) for all weight measurements.
- Visual Inspection: Accompany each weight measurement with a visual inspection of the sample to note any signs of spallation.

Frequently Asked Questions (FAQs)

Q1: What are the typical corrosion products formed on IN738 at high temperatures?

A1: At high temperatures, IN738 typically forms a protective oxide scale primarily composed of chromium oxide (Cr_2O_3). Other oxides that can be present include nickel oxide (NiO), titanium dioxide (TiO_2), and spinels like $NiCr_2O_4$. In the presence of contaminants, sulfides and vanadates may also form.

Q2: What is the difference between high-temperature oxidation and hot corrosion?

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A2: High-temperature oxidation is the reaction of the alloy with oxygen at elevated temperatures. Hot corrosion is an accelerated form of corrosion that occurs in the presence of molten salts, such as sulfates and chlorides, which flux the protective oxide layer, allowing for more rapid degradation of the underlying alloy.

Q3: At what temperatures does hot corrosion typically occur for IN738?

A3: Hot corrosion is often categorized into two types: Type I (high-temperature) occurring above approximately 850°C and Type II (low-temperature) which is typically observed between 650°C and 750°C.

Q4: Are there any standard test procedures for high-temperature corrosion testing?

A4: Yes, several ASTM standards provide guidance for corrosion testing. Relevant standards include:

- ASTM G1: Standard Practice for Preparing, Cleaning, and Evaluating Corrosion Test Specimens.
- ASTM G111: Standard Guide for Corrosion Tests in High Temperature or High-Pressure Environment, or Both.
- ASTM B117: Standard Practice for Operating Salt Spray (Fog) Apparatus, which can be adapted for some aspects of hot corrosion testing.

Data Presentation

Table 1: Weight Change of IN738LC in Air and Artificial Ash at Different Temperatures (50 hours)

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Temperature (°C)	Environment	Average Weight Change (mg/cm²)
650	Air	~0.2
750	Air	~0.4
850	Air	~0.6
950	Air	~1.2
650	67% V2O5 + 33% Na2SO4	~0.8
750	67% V2O5 + 33% Na2SO4	~1.5
850	67% V2O5 + 33% Na2SO4	~2.5
950	67% V2O5 + 33% Na2SO4	~4.0

Data synthesized from trends described in

Table 2: Oxide Layer Thickness on IN738 in High-Temperature CO2 Environment (1000 hours)

Temperature (°C)	Oxide Layer Thickness (µm)
750	> 3
900	> 12

Data from

Experimental Protocols

1. Isothermal Oxidation Test

- Objective: To evaluate the oxidation resistance of IN738 in a controlled atmosphere at a constant temperature.
- Methodology:
  - Prepare rectangular coupon specimens of IN738.

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- Measure the dimensions of each specimen precisely to calculate the surface area.
- Clean the specimens ultrasonically in acetone and dry them.
- Weigh each specimen using a high-precision analytical balance.
- Place the specimens in ceramic crucibles.
- Heat the specimens in a furnace to the desired test temperature (e.g., 800°C, 900°C, 1000°C) in still air.
- Hold the specimens at the test temperature for a predetermined duration (e.g., 100 hours).
- After the exposure time, turn off the furnace and allow the specimens to cool to room temperature.
- Weigh the oxidized specimens.
- Calculate the weight gain per unit surface area.
- Characterize the surface and cross-section of the oxide scale using SEM/EDS and XRD.

2. Hot Corrosion Test (Salt Application Method)

- Objective: To assess the resistance of IN738 to hot corrosion in the presence of corrosive salt deposits.
- Methodology:
  - Prepare and clean IN738 specimens as described in the isothermal oxidation test protocol.
  - Prepare a salt mixture, for example, 67% V2O5 + 33% Na2SO4 by weight.
  - Dissolve the salt mixture in a volatile solvent like acetone.
  - Apply the salt solution to the surface of the specimens using a brush or spray to achieve a uniform coating of a specific weight per unit area (e.g., 3-5 mg/cm^2).
  - Allow the solvent to evaporate completely.

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- Conduct the test in a furnace at the desired temperature (e.g., 900°C) for a set duration or in cycles.
- For cyclic tests, a typical cycle might be 1 hour at high temperature followed by 20 minutes of cooling at room temperature.
- After each cycle or at the end of the test, measure the weight change.
- Analyze the corroded specimens using SEM/EDS and XRD to identify the corrosion products and morphology.

Visualizations

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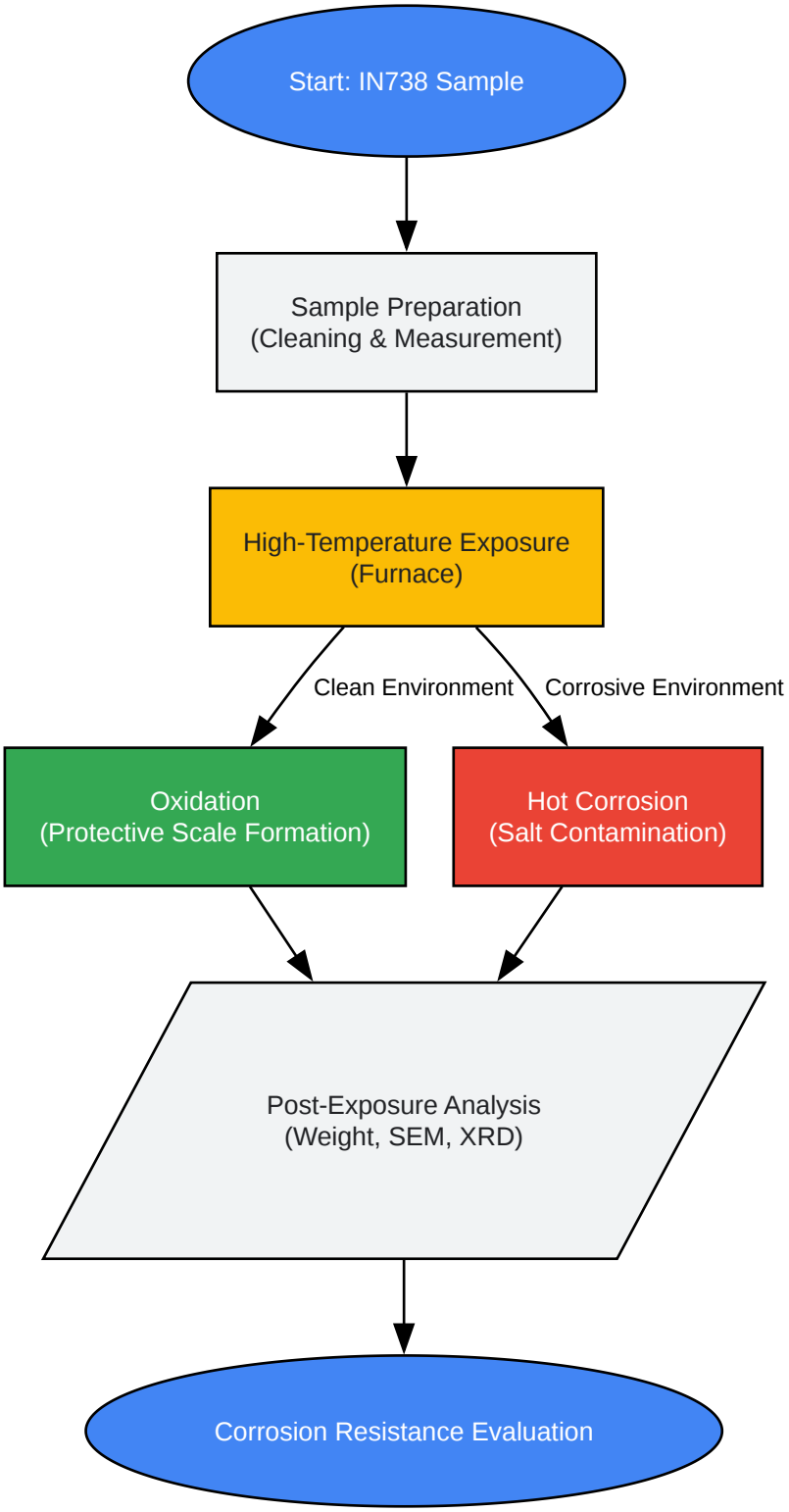

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Caption: Workflow for high-temperature corrosion testing of IN738.

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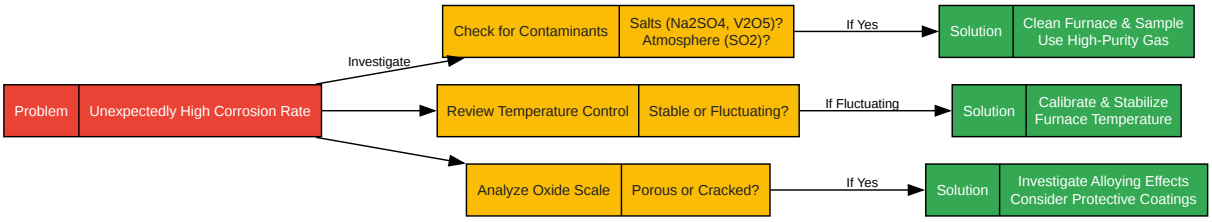

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Caption: Troubleshooting logic for high corrosion rates in IN738 testing.

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